

# Chemical and physical properties of diethyl sulfone

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## Compound of Interest

Compound Name: Diethyl sulfone

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## Diethyl Sulfone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a detailed overview of the chemical and physical properties of **diethyl sulfone**. It is intended to be a comprehensive resource for researchers, scientists, and professionals in the field of drug development. This document consolidates available data on its physical characteristics, spectral properties, and synthesis. While **diethyl sulfone** itself has limited documented biological activity, this guide also touches upon the broader context of sulfones in medicinal chemistry. All quantitative data is presented in structured tables for clarity, and detailed experimental methodologies are provided. Visualizations for the chemical structure and general experimental workflows are included to aid in understanding.

### Introduction

**Diethyl sulfone** ( $C_4H_{10}O_2S$ ) is an organic sulfur compound characterized by a sulfonyl functional group flanked by two ethyl groups. The sulfone group is a key structural motif in a variety of biologically active molecules, conferring properties such as chemical stability and polarity. While its direct biological roles are not extensively documented, understanding the

fundamental chemical and physical properties of simple alkyl sulfones like **diethyl sulfone** is crucial for the design and synthesis of more complex sulfone-containing therapeutic agents.

## Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **diethyl sulfone**.

**Table 1: General and Physical Properties**

| Property          | Value   | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C <sub>4</sub> H <sub>10</sub> O <sub>2</sub> S   | [1]       |
| Molecular Weight  | 122.19 g/mol                                      | [1]       |
| Appearance        | White to slightly yellow crystalline powder/solid | [2][3]    |
| Melting Point     | 70 - 74 °C  | [1][2][3] |
| Boiling Point     | 246 °C at 755 mm Hg                               | [1][2]    |
| Density           | 1.357 g/cm <sup>3</sup>                           | [2]       |
| Refractive Index  | 1.4341 (estimate)                                 | [2]       |
| Flash Point       | 246 °C  | [2]       |

**Table 2: Solubility Data**

| Solvent       | Solubility       | Source(s) |
|---------------|------------------|-----------|
| Water         | 135 g/L at 16 °C | [4]       |
| Chloroform    | Soluble          | [4]       |
| Ethyl Acetate | Slightly Soluble | [4]       |
| Methanol      | Slightly Soluble | [4]       |

## Synthesis of Diethyl Sulfone

The most common method for the synthesis of sulfones is the oxidation of the corresponding sulfide. **Diethyl sulfone** can be readily prepared by the oxidation of diethyl sulfide.

## General Experimental Protocol: Oxidation of Diethyl Sulfide with Hydrogen Peroxide

This protocol is a general method and may require optimization for specific laboratory conditions.

Materials:

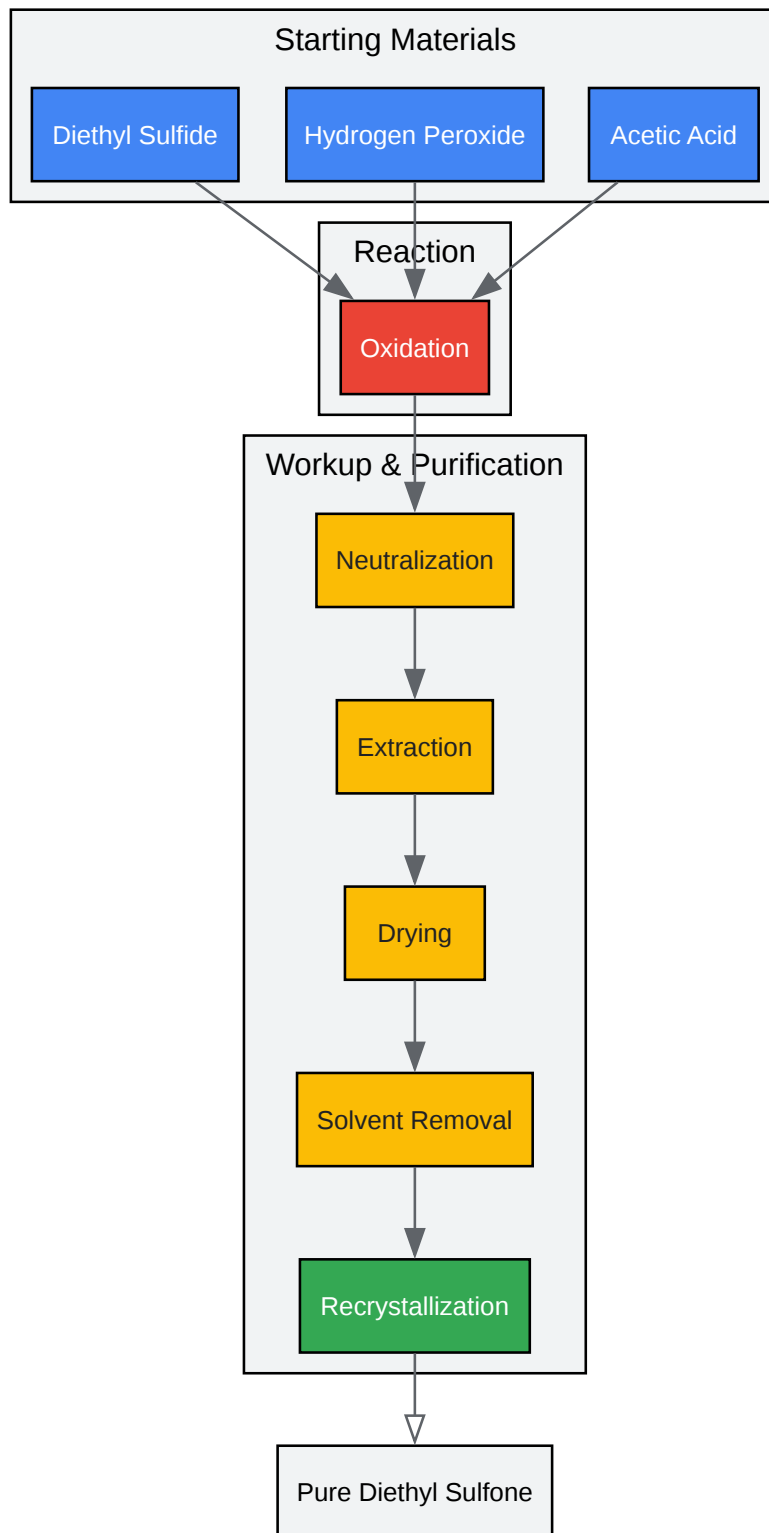
- Diethyl sulfide
- Hydrogen peroxide (30% aqueous solution)
- Acetic acid
- Sodium tungstate (catalyst, optional)
- Phase transfer catalyst (e.g., methyltrioctylammonium hydrogensulfate, optional)
- Dichloromethane (or other suitable extraction solvent)
- Anhydrous sodium sulfate
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve diethyl sulfide in a suitable solvent such as acetic acid.<sup>[5]</sup>
- For catalyzed reactions, add a catalytic amount of sodium tungstate and a phase transfer catalyst.
- Slowly add a stoichiometric excess of 30% hydrogen peroxide to the reaction mixture, while maintaining the temperature with a water bath if the reaction is exothermic.<sup>[5]</sup>

- Stir the reaction mixture at room temperature or with gentle heating until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and neutralize the acetic acid with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x volumes).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude **diethyl sulfone** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield a white crystalline solid.

## General Workflow for Synthesis of Diethyl Sulfone

[Click to download full resolution via product page](#)Synthesis of **Diethyl Sulfone** Workflow

# Spectral Data and Characterization

## Nuclear Magnetic Resonance (NMR) Spectroscopy

General Experimental Protocol for  $^1\text{H}$  and  $^{13}\text{C}$  NMR:

- Prepare a sample by dissolving 5-25 mg of **diethyl sulfone** in approximately 0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in a clean, dry NMR tube.[\[6\]](#)[\[7\]](#)
- Ensure the sample is free of any solid particles by filtering it through a small plug of glass wool in a Pasteur pipette.[\[6\]](#)
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra on a suitable NMR spectrometer.
- Process the data, including Fourier transformation, phase correction, and baseline correction.
- Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).[\[8\]](#)

Expected Spectral Features:

- $^1\text{H}$  NMR: Two signals are expected: a triplet corresponding to the methyl protons ( $-\text{CH}_3$ ) and a quartet corresponding to the methylene protons ( $-\text{CH}_2-$ ). The integration of these signals should be in a 3:2 ratio, respectively.
- $^{13}\text{C}$  NMR: Two signals are expected: one for the methyl carbon and one for the methylene carbon.

## Infrared (IR) Spectroscopy

General Experimental Protocol for IR Spectroscopy (Thin Solid Film):

- Dissolve a small amount of **diethyl sulfone** in a volatile solvent like acetone or methylene chloride.[\[9\]](#)
- Place a drop of the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the solid.[\[9\]](#)
- Place the salt plate in the sample holder of an FTIR spectrometer and acquire the spectrum.

- A background spectrum of the clean salt plate should be taken for correction.

Expected Spectral Features: The IR spectrum of **diethyl sulfone** will be dominated by strong absorption bands characteristic of the sulfonyl group (S=O).

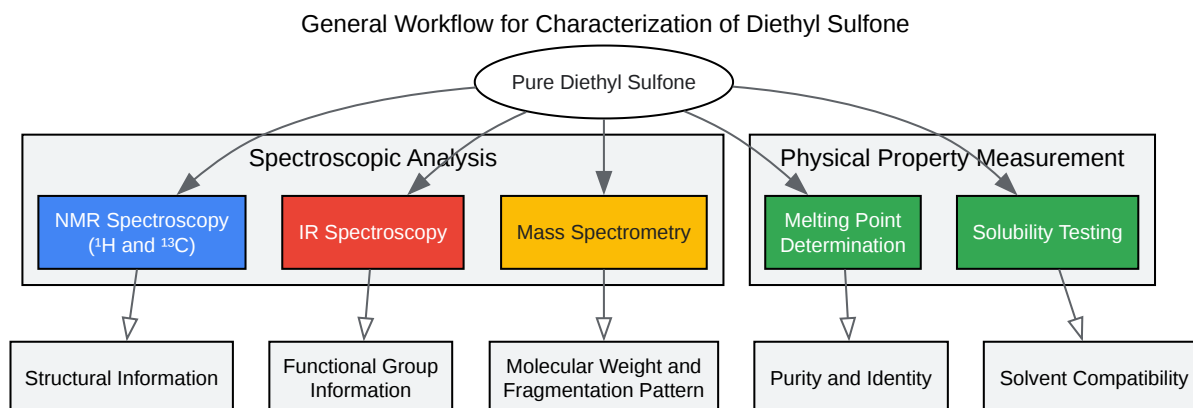
- S=O Asymmetric Stretch:  $\sim 1300\text{-}1350\text{ cm}^{-1}$
- S=O Symmetric Stretch:  $\sim 1120\text{-}1160\text{ cm}^{-1}$
- C-H Stretching and Bending: Also present in the spectrum.

## Mass Spectrometry (MS)

General Experimental Protocol for Mass Spectrometry:

- Introduce a small amount of the sample into the mass spectrometer. For volatile compounds, this can be done via direct infusion or through a gas chromatograph (GC-MS).[\[10\]](#)
- Ionize the sample using an appropriate method, such as electron ionization (EI) for GC-MS. [\[10\]](#)
- The mass analyzer separates the resulting ions based on their mass-to-charge ratio ( $m/z$ ).
- The detector records the abundance of each ion.

Expected Fragmentation Pattern: The mass spectrum will show the molecular ion peak  $[M]^+$  and various fragment ions resulting from the cleavage of the molecule. Common fragmentation pathways for alkyl sulfones involve the loss of alkyl and sulfonyl groups.



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#### Characterization of **Diethyl Sulfone** Workflow

## Biological Activity

Currently, there is a notable lack of specific data in the scientific literature regarding the biological activity and signaling pathways of **diethyl sulfone**.

However, the broader class of sulfone-containing compounds exhibits a wide range of pharmacological activities. For instance, certain sulfone derivatives have been investigated for their roles as:

- **Enzyme Inhibitors:** S-methyl N,N-diethylthiolcarbamate sulfone, a related compound, is a known inhibitor of aldehyde dehydrogenase (ALDH).[11]
- **Antimicrobial Agents:** Various sulfone derivatives have shown promise as antibacterial and antifungal agents.[12]
- **Anti-inflammatory and Analgesic Agents:** Some aryl methyl sulfones have demonstrated cyclooxygenase (COX) inhibitory activity.[2]
- **Anticancer Agents:** Methyl sulfone (dimethyl sulfone) has been reported to exhibit anticancer activity in some cancer cell lines.



It is important to emphasize that these activities are not directly attributed to **diethyl sulfone** but rather to other molecules containing the sulfone functional group. Further research is required to elucidate any specific biological roles of **diethyl sulfone**.

Signaling Pathways: Due to the absence of information on the biological targets and mechanism of action of **diethyl sulfone**, no signaling pathways can be described at this time.

## Safety and Handling

Based on available safety data sheets, **diethyl sulfone** is not classified as a hazardous substance. However, as with all chemicals, it should be handled with appropriate care in a laboratory setting. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes.[3]

## Conclusion

**Diethyl sulfone** is a simple dialkyl sulfone with well-defined chemical and physical properties. Its synthesis is straightforward, typically involving the oxidation of diethyl sulfide. While its own biological activity remains largely unexplored, the sulfone moiety is a critical component in many pharmacologically active compounds. This guide provides a foundational understanding of **diethyl sulfone**, which can be leveraged by researchers in the synthesis and development of novel sulfone-based molecules for therapeutic applications. Further investigation into the potential biological effects of **diethyl sulfone** is warranted.

### Structure of Diethyl Sulfone

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